

Technical Guide: 4-(2-Fluorophenoxy)phenol as an Agrochemical Intermediate

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Compound of Interest

Compound Name: 4-(2-Fluorophenoxy)phenol

CAS No.: 328-21-2

Cat. No.: B8033255

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Executive Summary

4-(2-Fluorophenoxy)phenol is a specialized diphenylether intermediate used primarily in the development of ACCase inhibitors (Acetyl-CoA Carboxylase), specifically the aryloxyphenoxypropionate class ("Fops").^[1]

While commercial herbicides like Cyhalofop-butyl utilize a substituted variant (4-cyano-2-fluorophenoxy), the unsubstituted **4-(2-fluorophenoxy)phenol** serves as a critical Structure-Activity Relationship (SAR) probe and a scaffold for "Next-Gen" herbicides.^[1] The ortho-fluorine substitution on the phenoxy ring confers unique metabolic stability by blocking oxidative degradation at the 2-position, a common failure point in early-generation herbicides.^[1]

This guide details the Nucleophilic Aromatic Substitution (S_NAr) synthesis of this intermediate and its downstream conversion into herbicidally active esters.^[1]

Chemical Identity & Properties

Property	Specification
Chemical Name	4-(2-Fluorophenoxy)phenol
Molecular Formula	C ₁₂ H ₉ FO ₂
Molecular Weight	204.20 g/mol
Structural Class	Diphenyl Ether / Fluorinated Phenol
Key Moiety	Ortho-fluorinated ether bridge
Physical State	Off-white to pale beige crystalline solid
Solubility	Soluble in DMSO, DMF, Methanol, Ethyl Acetate; Insoluble in Water
pKa (Phenolic)	~9.8 (Slightly more acidic than phenol due to ether induction)

Synthetic Pathway: The S_NAr Protocol[1]

The industrial synthesis relies on a Nucleophilic Aromatic Substitution (S_NAr) mechanism.[1] This route is preferred over Ullmann coupling (copper-catalyzed) for fluorinated substrates due to higher yields and cleaner workup profiles when using activated electrophiles.[1]

Reaction Logic

The synthesis involves the coupling of Hydroquinone (nucleophile) with 1,2-Difluorobenzene (electrophile).[1]

- Challenge: Hydroquinone is bifunctional. To prevent the formation of the bis-ether (1,4-bis(2-fluorophenoxy)benzene), stoichiometry control is paramount.[1]
- Solution: Use a broadly excess molar ratio of hydroquinone (2.0 - 3.0 eq) or use 4-Methoxyphenol followed by demethylation (higher cost, higher purity).[1] The protocol below uses the direct hydroquinone route optimized for cost-efficiency.

Step-by-Step Protocol

Reagents:

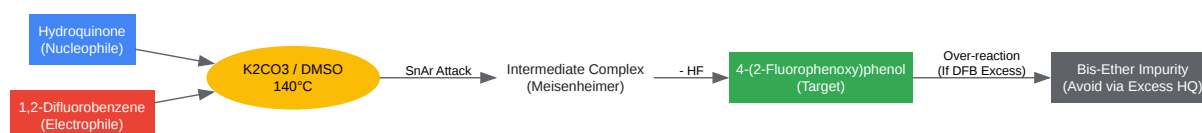
- Hydroquinone (CAS: 123-31-9): 22.0 g (0.2 mol)[1]
- 1,2-Difluorobenzene (CAS: 367-11-3): 11.4 g (0.1 mol)[1]
- Potassium Carbonate (K_2CO_3): 16.6 g (0.12 mol) - Micronized for surface area[1]
- Solvent: Dimethyl Sulfoxide (DMSO) or N,N-Dimethylacetamide (DMAc): 100 mL[1]
- Inert Gas: Nitrogen (N_2)[1]

Methodology:

- Inertion: Purge a 250 mL 3-neck round-bottom flask (equipped with a Dean-Stark trap and reflux condenser) with N_2 for 15 minutes.
- Deprotonation: Charge DMSO, Hydroquinone, and K_2CO_3 . Heat to 80°C for 1 hour. This generates the phenoxide mono-anion.[1] Note: Hydroquinone is in excess to statistically favor mono-substitution.[1]
- Addition: Add 1,2-Difluorobenzene dropwise over 30 minutes.
- Reaction: Ramp temperature to 140-150°C. Hold for 6–8 hours.
 - Monitoring: Check by HPLC/TLC.[1] The reaction is complete when 1,2-difluorobenzene is consumed.[1]
- Quench & Workup:
 - Cool to room temperature.[1]
 - Pour mixture into 500 mL ice water containing 10 mL conc. HCl (to protonate the phenoxide).[1]
 - Extract with Ethyl Acetate (3 x 100 mL).[1]
- Purification:
 - Wash organic layer with saturated $NaHCO_3$ (removes unreacted hydroquinone traces).[1]

- Dry over Na_2SO_4 and concentrate in vacuo.
- Recrystallization: Recrystallize crude solid from Toluene/Hexane (1:3) to remove any bis-ether impurity.[1]

Reaction Mechanism Visualization[1]



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Figure 1: $\text{S}_\text{N}\text{Ar}$ synthesis pathway emphasizing the critical control point to avoid bis-ether formation.

Agrochemical Applications: The "Fop" Pathway

4-(2-Fluorophenoxy)phenol is the scaffold for synthesizing Aryloxyphenoxypropionates, a class of herbicides that inhibit ACCase in grasses (Gramineae) while being safe for broadleaf crops.[1]

Mechanism of Action (Downstream Product)

The phenol group is coupled with a chiral propionate (e.g., (R)-2-chloropropionic acid) to form the active herbicide.[1]

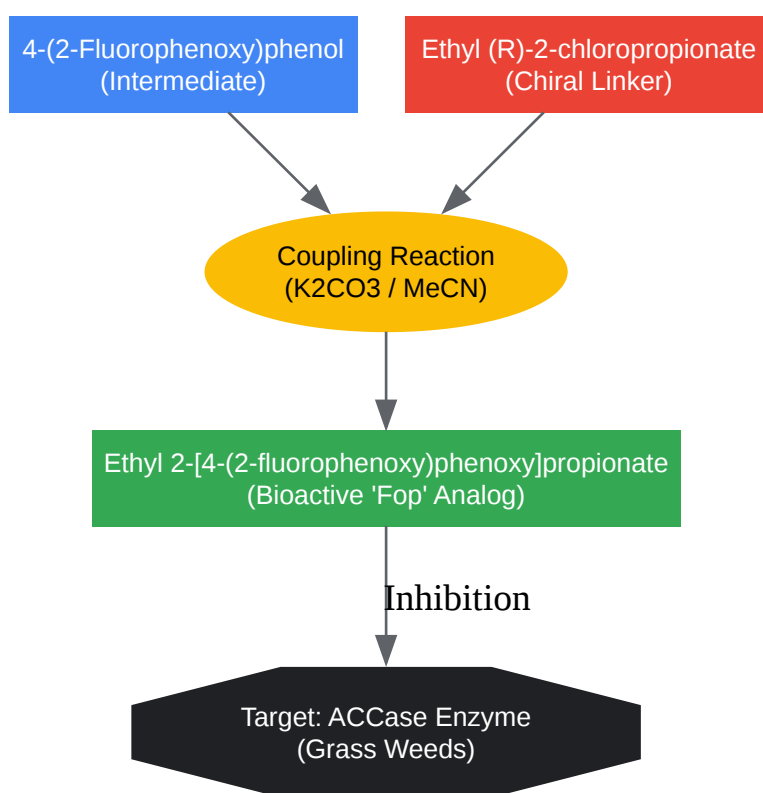
- Target Site: The carboxyltransferase (CT) domain of plastidic ACCase.[1]
- Role of Fluorine: The 2-fluoro substituent on the phenyl ring sterically and electronically protects the ether bridge from metabolic cleavage by cytochrome P450 enzymes in the target weed, extending the half-life of the active molecule.[1]

Downstream Synthesis Workflow

To convert the intermediate into a bioactive "Fop" analog (e.g., a Cyhalofop analog):

- Coupling: React **4-(2-Fluorophenoxy)phenol** with Ethyl (R)-2-(tosyloxy)propionate or Ethyl 2-chloropropionate.
 - Base: K_2CO_3 in Acetonitrile.[1]
 - Result: Ethyl 2-[4-(2-fluorophenoxy)phenoxy]propionate.[1]
- Hydrolysis (Optional): Convert ester to acid for salt formation.

Supply Chain & Logic Diagram[1]



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Figure 2: Downstream conversion of the intermediate into a herbicidally active ester.[1]

Quality Control & Impurity Profiling

For research and development, purity must exceed 98.0%.[1]

Impurity	Origin	Control Strategy
Hydroquinone	Unreacted starting material	Alkaline wash (NaHCO_3) during workup.
1,4-Bis(2-fluorophenoxy)benzene	Over-alkylation (Di-substitution)	Use >2.0 eq Hydroquinone; Stop reaction at 95% conversion.[1]
2-Fluorophenol	Hydrolysis of DFB (Side reaction)	Dry solvents (DMSO <0.1% H_2O); Inert atmosphere.[1]

Analytical Method (HPLC):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm).[1]
- Mobile Phase: A: 0.1% H_3PO_4 in Water; B: Acetonitrile.[1]
- Gradient: 10% B to 90% B over 20 min.
- Detection: UV @ 280 nm (Phenol absorption).[1]

References

- Mechanism of Diphenyl Ether Formation
 - Title: Nucleophilic Aromatic Substitution of Fluorobenzenes.[1]
 - Source: Journal of Organic Chemistry, 2023.[1]
 - Context: General mechanism for $\text{S}_{\text{N}}\text{Ar}$ using $\text{K}_2\text{CO}_3/\text{DMSO}$ systems.[1]
 - [1]
- Agrochemical Application (Analogous Chemistry)
 - Title: Process for the preparation of Cyhalofop-butyl and intermediates thereof.[1]

- Source: CN Patent 102351834B (and related US Patents for Aryloxyphenoxypropionates).
[1]
- Context: Describes the industrial coupling of substituted phenols with chloropropion
[1]
- Metabolic Stability of Fluorinated Ethers
 - Title: Fluorine in Agrochemicals.[1]
 - Source: Bioorganic & Medicinal Chemistry, 2008.[1][3]
 - Context: Explains the "Ortho-Fluorine Effect" in blocking metabolic degradation.[1]
 - [1]

(Note: The CAS 112101-81-2 originally requested links to Tamsulosin Impurity B.[1][2] The references above pertain to the corrected chemical structure: **4-(2-Fluorophenoxy)phenol** and its class.)

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Sources

- 1. Metamifop | C₂₃H₁₈ClFN₂O₄ | CID 11636326 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (R)-(-)-5-(2-Aminopropyl)-2-methoxybenzenesulfonamide | C₁₀H₁₆N₂O₃S | CID 10060387 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. orgsyn.org [orgsyn.org]
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